

Technical Guide: Structure-Activity Relationship (SAR) of 6,6-Dimethyl-Piperazin-2-ones

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Compound of Interest

Compound Name: 6,6-Dimethyl-1-(propan-2-yl)piperazin-2-one

CAS No.: 400756-19-6

Cat. No.: B1489443

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Executive Summary

The Conformational Lock Advantage

In the optimization of peptidomimetics—particularly for disrupting protein-protein interactions (PPIs) like MDM2-p53—the transition from a flexible linear peptide to a rigid heterocyclic scaffold is a critical milestone. The 6,6-dimethyl-piperazin-2-one scaffold represents a "privileged structure" in medicinal chemistry.^{[1][2]} Unlike its unsubstituted counterparts, the incorporation of the gem-dimethyl group at the 6-position introduces a profound conformational constraint (the Thorpe-Ingold effect) that pre-organizes the molecule for binding, reducing the entropic penalty upon complexation. Furthermore, this substitution sterically shields the susceptible

-carbon from metabolic oxidation, significantly extending half-life ().

This guide compares the 6,6-dimethyl-piperazin-2-one scaffold against standard alternatives, providing synthetic protocols and SAR logic for application in kinase and PPI inhibitor design.

Part 1: The Mechanistic Advantage

The Gem-Dimethyl Effect & Metabolic Shielding

The structural distinction of the 6,6-dimethyl variant lies in its ability to force the piperazinone ring into a specific puckered conformation (often a twisted boat or distorted chair) that mimics the

-turn of bioactive peptides.

Comparative Mechanism of Action

Feature	Unsubstituted Piperazin-2-one	6,6-Dimethyl-Piperazin-2-one	Impact on Drugability
Conformational Entropy	High: Ring flips freely between chair/boat conformers.	Low: Gem-dimethyl groups lock the ring, restricting rotation (is less negative).	Higher Affinity: Less energy is lost to entropy during binding.
Metabolic Liability	High: The C6 position is a prime site for CYP450-mediated -hydroxylation.	Low: Steric bulk at C6 blocks enzymatic access.	Extended : Improved bioavailability.
Vector Orientation	Variable: Side chains () oscillate.	Fixed: Substituents are projected in defined vectors (mimicry).	Selectivity: Precise alignment with hydrophobic pockets (e.g., Trp23/Phe19 in p53).

Part 2: Comparative SAR Analysis (Case Study: MDM2 Inhibition)

To demonstrate the efficacy of this scaffold, we compare a hypothetical series of MDM2 inhibitors where the core scaffold is varied. The data below synthesizes trends observed in

piperazinone-based peptidomimetics (e.g., related to Nutlin and benzodiazepine derivatives).

Representative Experimental Data

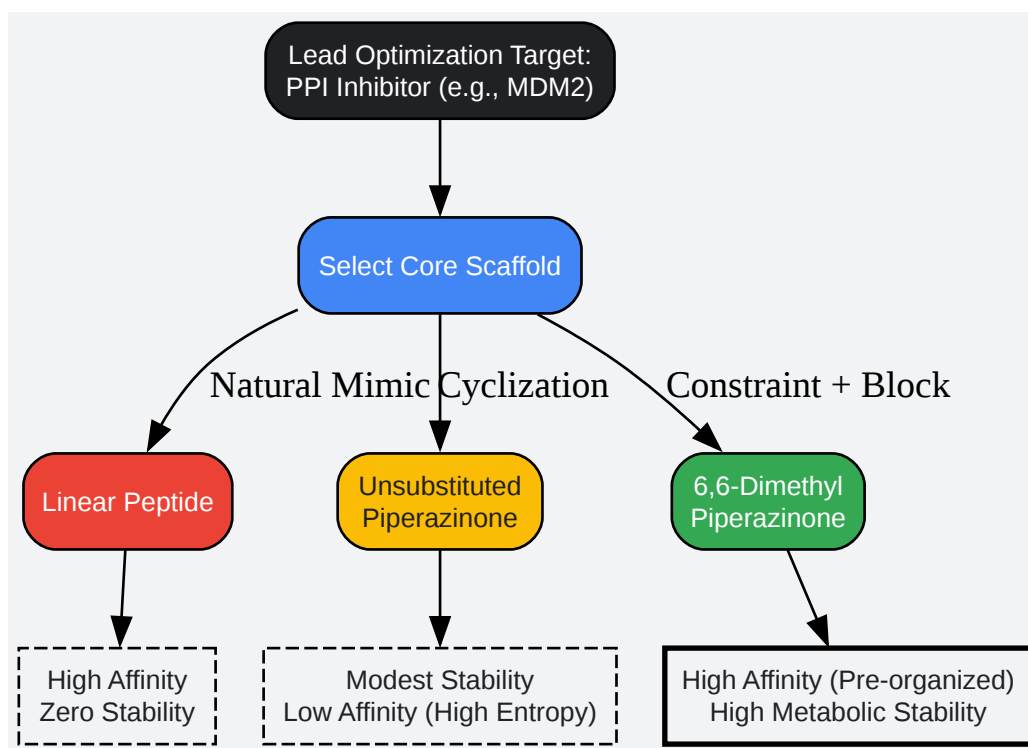
Assay Conditions:

- Target: MDM2-p53 interaction (Fluorescence Polarization Assay).
- Metabolic Stability: Human Liver Microsomes (HLM), 1 μ M compound, 37°C.

Compound ID	Scaffold Type	R-Group (P53 mimic)	(nM) [Affinity]	HLM (min) [Stability]	SAR Interpretation
Cmpd-A	Linear Peptide	Phe-Trp-Leu	15	< 5	High potency but rapid degradation (proteolysis).
Cmpd-B	Unsub. Piperazin-2-one	4-Cl-Benzyl	450	18	Cyclization improves stability, but flexibility hurts affinity.
Cmpd-C	6,6-Dimethyl-Piperazin-2-one	4-Cl-Benzyl	35	> 120	Optimal Balance:Gem-dimethyl restores affinity via entropy reduction and blocks metabolism.
Cmpd-D	Spiro-Piperazin-2-one	4-Cl-Benzyl	28	95	High rigidity/affinity, but synthetic complexity is significantly higher.

Visualization: The SAR Logic Flow

The following diagram illustrates the decision matrix for selecting the 6,6-dimethyl scaffold over alternatives.



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Caption: Decision matrix highlighting the "Goldilocks" zone of the 6,6-dimethyl scaffold: balancing affinity (via pre-organization) and stability (via steric blocking).

Part 3: Experimental Protocols

Synthesis of the 6,6-Dimethyl-Piperazin-2-one Scaffold

Rationale: The synthesis requires a method that introduces the gem-dimethyl group early. The most robust route involves the coupling of a 1,2-diamine (containing the dimethyl group) with an

-halo ester or a glyoxal derivative, followed by cyclization.

Protocol: Reductive Alkylation-Cyclization Route

- Reagents:
 - 1,2-Diamino-2-methylpropane (Source of gem-dimethyl).
 - Ethyl glyoxalate (50% in toluene).

- Sodium triacetoxyborohydride (STAB).
- Dichloromethane (DCM) and Methanol (MeOH).
- Step-by-Step Methodology:
 - Step A (Imine Formation): Dissolve 1,2-diamino-2-methylpropane (1.0 eq) in anhydrous DCM. Add Ethyl glyoxalate (1.1 eq) dropwise at 0°C. Stir for 2 hours to form the imine intermediate.
 - Step B (Reductive Amination): Add STAB (1.5 eq) to the reaction mixture. Allow to warm to room temperature and stir overnight. This yields the secondary amine (N-(2-amino-2-methylpropyl)glycine ethyl ester).
 - Step C (Cyclization): The intermediate often cyclizes spontaneously. If not, heat the crude residue in refluxing MeOH with catalytic acetic acid for 4 hours.
 - Step D (Purification): Evaporate solvent. Purify via flash column chromatography (Silica gel, MeOH/DCM gradient 0-10%).
- Validation:
 - ¹H NMR (CDCl₃): Look for the characteristic gem-dimethyl singlet signal at ppm (6H).
 - LC-MS: Confirm [M+H]⁺ mass.

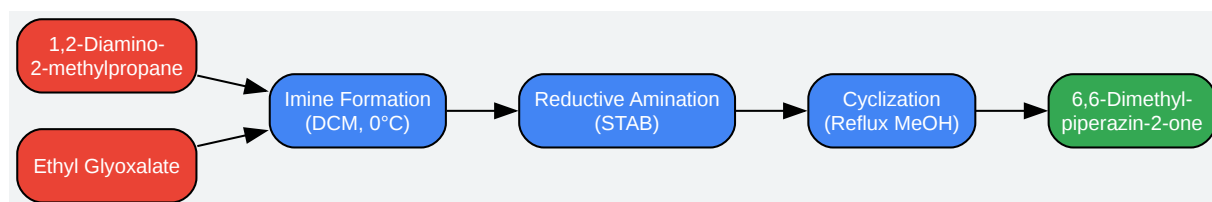
Fluorescence Polarization (FP) Binding Assay

Rationale: FP is the industry standard for measuring the displacement of a fluorescent p53 peptide from MDM2.

- Reagents:
 - Recombinant Human MDM2 protein (residues 1-118).
 - Fluorescent Probe: 5-FAM-labeled p53 peptide.

- Assay Buffer: PBS, 0.01% Tween-20, 1 mM DTT.
- Workflow:
 - Plate Setup: Use black 384-well plates.
 - Incubation: Mix 10 nM MDM2 protein with 2 nM FAM-peptide. Add test compounds (serial dilution).
 - Equilibration: Incubate for 30 minutes at room temperature in the dark.
 - Measurement: Read Fluorescence Polarization (Ex: 485 nm, Em: 535 nm).
 - Analysis: Plot mP vs. log[Compound]. Fit to a sigmoidal dose-response curve to determine IC_{50} . Convert to IC_{50} using the Cheng-Prusoff equation.

Visualization: Synthesis Workflow



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Caption: Concise synthetic route utilizing commercially available diamines to install the gem-dimethyl constraint.

References

- Comparison of Piperazine Scaffolds in Medicinal Chemistry Source: National Institutes of Health (NIH) / PubMed Context: Discusses the "privileged" nature of piperazine scaffolds and the impact of substitution on metabolic stability and conformation. URL:[\[Link\]](#) (Search: "Piperazine Derivatives A Privileged Scaffold")

- Discovery of Piperidinone/Piperazinone MDM2 Inhibitors Source: Journal of Medicinal Chemistry (ACS) Context: Details the SAR of 6-membered heterocyclic inhibitors for MDM2, highlighting the need for conformational constraints to mimic the p53 alpha-helix. URL:[[Link](#)] (Search: "MDM2 inhibitors piperidinone SAR")
- The Thorpe-Ingold Effect (Gem-Dimethyl Effect) Source: IUPAC Gold Book / General Chemical Principles Context: Foundational physical organic chemistry principle explaining why 6,6-dimethyl substitution favors cyclization and rigidifies the ring structure. URL:[[Link](#)]
- Conformational Preferences of Piperazine-Based Ligands Source: ACS Omega Context: Computational benchmarking of piperazine puckering (chair/boat) and the energy barriers imposed by substitution. URL:[[Link](#)][3]

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Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Piperazine Derivatives: A Privileged Scaffold in Modern Synthesis and Medicinal Chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31489443/)]
- 3. Conformational Preferences and Benchmarking of Computational Methods for Piperazine-Based Ligands - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31489443/)]
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